

# SIL lipid (CAS 1566559-79-2) structure and properties

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## Compound of Interest

Compound Name: *SIL lipid*

Cat. No.: *B15574542*

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An In-depth Technical Guide to Sorbitan Laurate (Span® 20)

Presumed Identification: **SIL lipid** (CAS 1566559-79-2) is likely a misidentification for Sorbitan Laurate (CAS 1338-39-2), a widely used non-ionic surfactant. This guide focuses on the structure, properties, and applications of Sorbitan Laurate, also known by trade names such as Span® 20.

## Introduction

Sorbitan laurate is a mixture of partial esters derived from the fatty acid lauric acid and polyols from sorbitol, including sorbitan and isosorbide.[1] As a non-ionic surfactant, it is extensively utilized as an emulsifier and stabilizer in various industries, including pharmaceuticals, cosmetics, and food production.[1] Its designation as a food additive is E493.[1] This lipophilic (or hydrophobic) surfactant exhibits a low Hydrophilic-Lipophilic Balance (HLB), making it effective in forming water-in-oil (W/O) emulsions.[1]

## Chemical Structure and Properties

Sorbitan laurate is synthesized through the esterification of sorbitan with lauric acid.[2] The resulting molecule possesses both a hydrophilic sorbitol body and a lipophilic fatty acid tail, enabling its function as an emulsifier.[1]

## Physicochemical Properties

The general properties of Sorbitan Laurate are summarized in the table below.

Property	Value	Reference
CAS Number	1338-39-2	[2]
Molecular Formula	C18H34O6	[2]
Molecular Weight	346.45 g/mol	[2]
Appearance	Yellow to amber viscous liquid or soft paste	[2]
HLB Value	8.6	[2]
Solubility	Insoluble in water; soluble in ethanol, toluene.	[2][3]
Density	1.05 g/cm <sup>3</sup> (at 20°C)	[3]
Boiling Point	516.20°C	[4]
Vapor Pressure	10 (at 20°C)	[3]

## Technical Specifications

The following table outlines the typical technical specifications for Sorbitan Laurate.

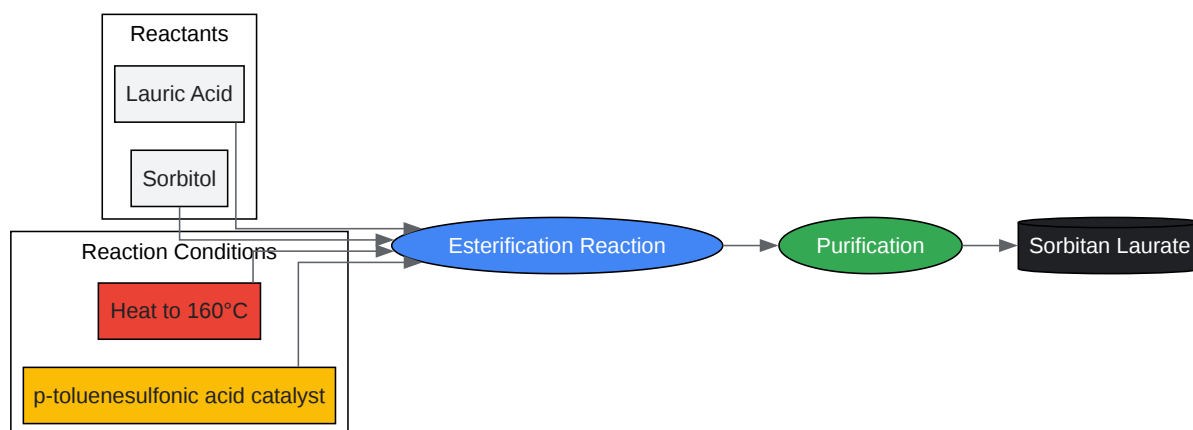
Parameter	Standard Value	Reference
Fatty Acid Content	56 - 68 w/%	[2]
Sorbitol Content	36 - 49 w/%	[2]
Acid Value	≤ 7.0 mg KOH/g	[2]
Saponification Value	155 - 170 mg KOH/g	[2]
Hydroxyl Value	330 - 360 mg KOH/g	[2]
Moisture	≤ 1.5 w/%	[2]
Residue on Ignition	≤ 0.5 w/%	[2]
Arsenic	≤ 3 mg/kg	[2]
Lead	≤ 2 mg/kg	[2]

## Experimental Protocols

### Synthesis of Sorbitan Laurate

Sorbitan laurate is synthesized by the esterification of sorbitol with lauric acid.<sup>[2][5]</sup> A common laboratory-scale synthesis protocol is as follows:

- **Reactant Mixture:** Combine sorbitol and lauric acid in a reaction vessel.
- **Catalyst:** Add an acid catalyst, such as p-toluenesulfonic acid, to facilitate both the cyclization of sorbitol to sorbitan and the subsequent esterification.<sup>[5]</sup>
- **Reaction Conditions:** Heat the mixture to approximately 160°C.<sup>[5]</sup> The reaction is typically carried out under an inert gas atmosphere.
- **Monitoring:** The progress of the reaction can be monitored by analyzing the concentration of lauric acid using gas chromatography (GC) of the trimethylsilyl ethers and esters of the lipid and polyol classes.<sup>[5]</sup>
- **Purification:** Once the desired degree of esterification is achieved, the product is purified to remove unreacted starting materials and catalyst.



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Synthesis workflow for Sorbitan Laurate.

## Determination of Purity and Composition

A standardized method for the analysis of sorbitan monolaurate involves saponification followed by separation and quantification of the resulting polyols and fatty acids.[6]

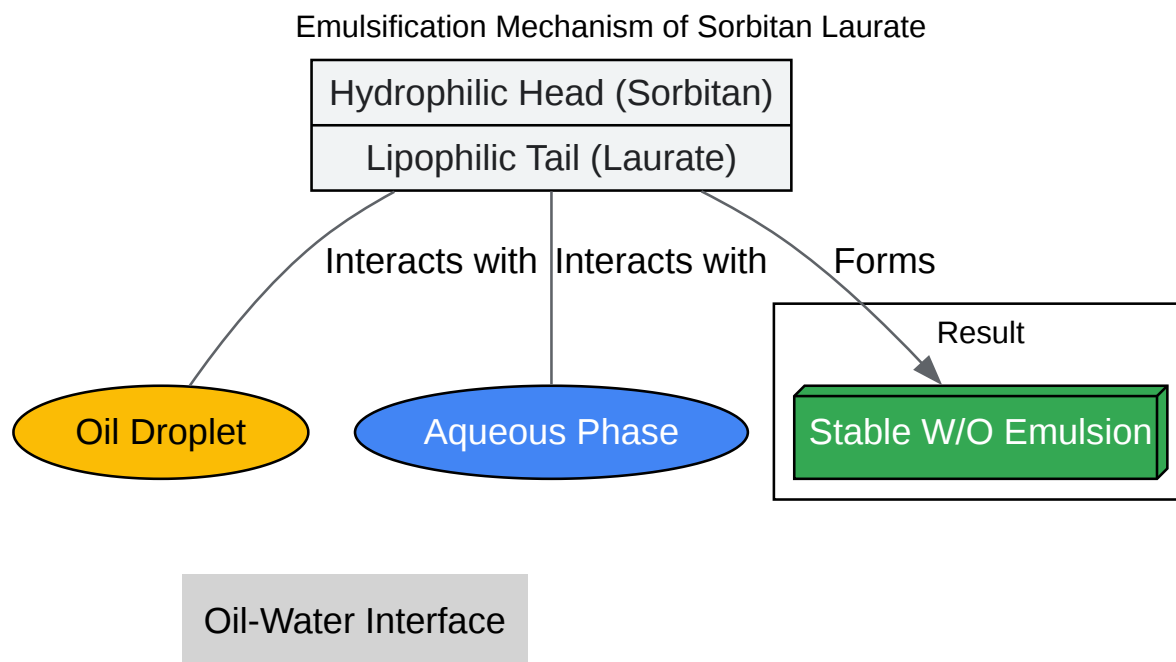
- Saponification: A known weight of the sample (approx. 25 g) is refluxed with alcoholic potassium hydroxide (7.5 g in 250 ml alcohol) for 1-2 hours.[6]
- Alcohol Evaporation: The alcohol is evaporated from the mixture on a steam bath, with water added periodically to replace the alcohol.[6]
- Fatty Acid Separation: The resulting soap solution is neutralized with dilute sulfuric acid, and the liberated fatty acids are separated.[6]
- Fatty Acid Extraction and Quantification: The fatty acids are washed with hot water, extracted with petroleum ether, dried, and weighed.[6]
- Polyol Separation and Quantification: The aqueous polyol layer is neutralized, and the polyols are separated from the salts by extraction with hot alcohol. The alcohol extracts are then evaporated to dryness and weighed.[6]

## Applications in Research and Drug Development

Sorbitan laurate's properties as an emulsifier, stabilizer, and wetting agent make it a versatile excipient in pharmaceutical and cosmetic formulations.[2][7]

- Topical Formulations: It is used in creams, lotions, and ointments to emulsify oil and water phases, enhancing the texture and spreadability of the product.[1][7] Recommended usage levels in topical preparations are between 0.5-5%.[1]
- Drug Delivery Systems: Sorbitan laurate can be a component of drug delivery systems, aiding in the solubilization and dispersion of poorly water-soluble active pharmaceutical ingredients (APIs).[7]

- Emulsions: It is a key component in the formation of stable water-in-oil (W/O) emulsions for various applications.[2]



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Mechanism of emulsification by Sorbitan Laurate.

## Safety and Handling

Sorbitan laurate is generally considered safe for use in cosmetics and as a food additive.[8] However, in high concentrations (above 5%), it may cause skin irritation.[2][8] For laboratory and industrial use, it should be stored in a cool, dry place in tightly sealed containers, away from heat and light.[2] It is transported as non-dangerous goods.[2]

## Conclusion

Sorbitan laurate is a well-characterized and widely used non-ionic surfactant with a broad range of applications in scientific research, drug development, and various industries. Its emulsifying and stabilizing properties, coupled with a favorable safety profile at typical usage levels, make it a valuable excipient in numerous formulations. The information provided in this guide offers a comprehensive overview of its structure, properties, and key experimental considerations for researchers and professionals in the field.

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